

Essential Safety and Operational Guidance for Handling 4-Hydroxybenzophenone-d4

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Compound of Interest

Compound Name: 4-Hydroxybenzophenone-d4

CAS No.: 93496-64-1

Cat. No.: B12405378

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **4-Hydroxybenzophenone-d4**. The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment

4-Hydroxybenzophenone-d4, a deuterated analog of 4-Hydroxybenzophenone, should be handled with care, assuming similar hazard properties to its non-deuterated counterpart. The primary hazards include skin, eye, and respiratory tract irritation.^{[1][2][3][4]} It is a combustible solid that can form flammable dust-air mixtures.^[1] Adherence to the recommended PPE is mandatory to minimize exposure and ensure personal safety.

Table 1: Required Personal Protective Equipment (PPE)

Body Part	Required PPE	Rationale
Eyes/Face	Chemical safety goggles meeting EN166 or ANSI Z87.1 standards. A face shield is required when there is a risk of splashing or dust generation. [1][2][3][5]	Protects against eye irritation from dust particles and potential splashes.
Hands	Butyl or Polyvinyl alcohol (PVA) gloves are recommended for handling ketones.[6][7] Nitrile gloves may be used for short-term protection.[5][6]	Prevents skin irritation and absorption.
Body	A flame-resistant lab coat, fully buttoned, with long pants and closed-toe shoes.[5]	Protects skin from accidental contact and contamination.
Respiratory	A NIOSH-approved respirator is required if ventilation is inadequate or when dust may be generated.[1][5]	Prevents respiratory tract irritation from inhalation of dust.

Operational and Handling Protocols

Proper handling and storage are critical to maintaining the integrity of **4-Hydroxybenzophenone-d4** and ensuring a safe working environment.

Table 2: Handling and Storage Procedures

Procedure	Key Steps
Handling	- Ensure adequate ventilation in the work area. [1][8] - Minimize dust generation and accumulation.[1] - Wash hands thoroughly after handling.[1][2][3] - Avoid contact with eyes, skin, and clothing.[1][3]
Storage	- Store in a tightly closed container.[1][3] - Keep in a cool, dry, and well-ventilated area.[1][3] - Store away from incompatible materials such as strong oxidizing agents.[1]

Emergency and Disposal Procedures

In the event of an emergency, immediate and appropriate action is crucial. Proper disposal of chemical waste is also a critical component of laboratory safety.

Table 3: First Aid and Spill Response

Emergency	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[1][2][3]
Skin Contact	Flush skin with plenty of soap and water for at least 15 minutes.[1][2]
Inhalation	Move the individual to fresh air.[1][2][3]
Ingestion	Do NOT induce vomiting. Seek immediate medical attention.[2]
Spill	- Evacuate the area. - Wear appropriate PPE. - Sweep up the spilled solid, avoiding dust generation, and place it in a suitable, closed container for disposal.[1]

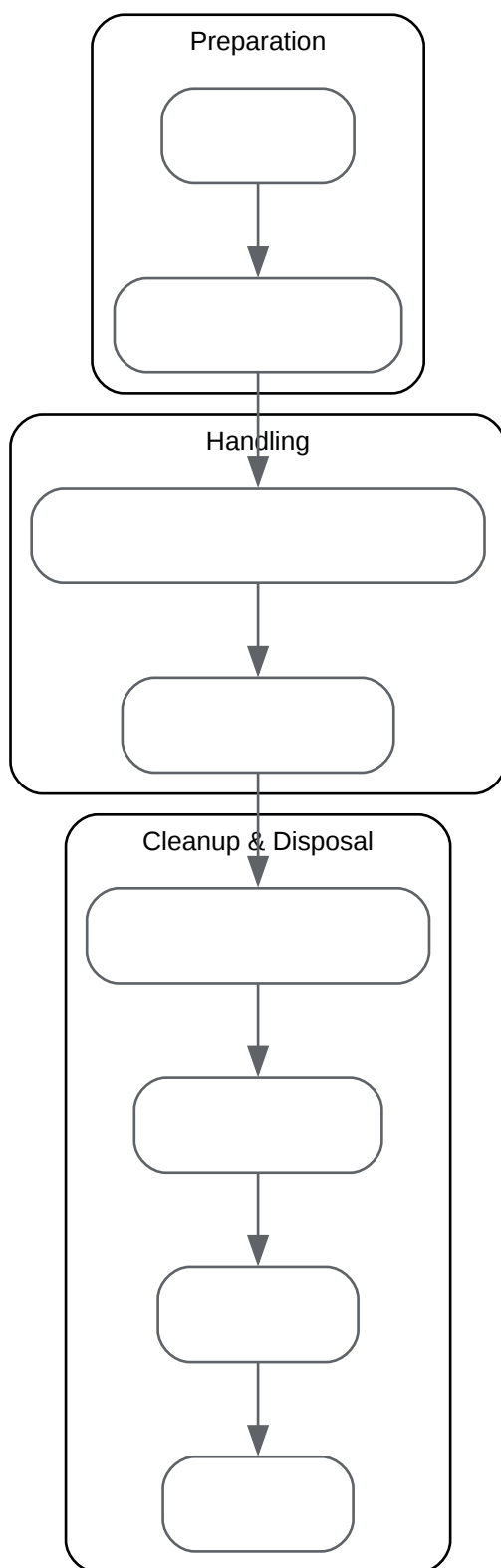
Disposal Plan:

All waste containing **4-Hydroxybenzophenone-d4** must be treated as chemical waste.

- Solid Waste: Collect solid residues and contaminated materials in a designated and properly labeled waste container.[\[1\]](#)[\[9\]](#)
- Disposal: Dispose of the chemical waste through an approved waste disposal facility, following all local, state, and federal regulations.[\[3\]](#)[\[8\]](#)[\[9\]](#)

Operational Workflow

The following diagram illustrates the standard operational workflow for handling **4-Hydroxybenzophenone-d4**, from preparation to disposal.



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Caption: Workflow for Handling **4-Hydroxybenzophenone-d4**.

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